

An In-depth Technical Guide to Ethyl 3-methylpentanoate

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Compound of Interest

Compound Name: Ethyl 3-methylpentanoate

Cat. No.: B1332351

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This technical guide provides a comprehensive overview of **Ethyl 3-methylpentanoate**, including its chemical identity, physicochemical properties, a representative synthesis protocol, and its primary applications. This document is intended for researchers, scientists, and professionals in the fields of chemistry and drug development.

Chemical Identity

IUPAC Name: **Ethyl 3-methylpentanoate**

Synonyms:

- Ethyl 3-methylvalerate[1][2][3]
- 3-Methylvaleric acid ethyl ester[1]
- Ethyl β -methylvalerate[1]
- Pentanoic acid, 3-methyl-, ethyl ester[1][4]
- Valeric acid, 3-methyl-, ethyl ester[1][4]
- FEMA 3679[4][5]

Ethyl 3-methylpentanoate is an organic compound classified as a fatty acid ester.[4] It is a derivative of a carboxylic acid and is recognized for its characteristic fruity aroma, often

compared to pineapple.[5][6] This colorless to pale yellow liquid is found naturally in some fruits like litchi and melon.[5]

Physicochemical Properties

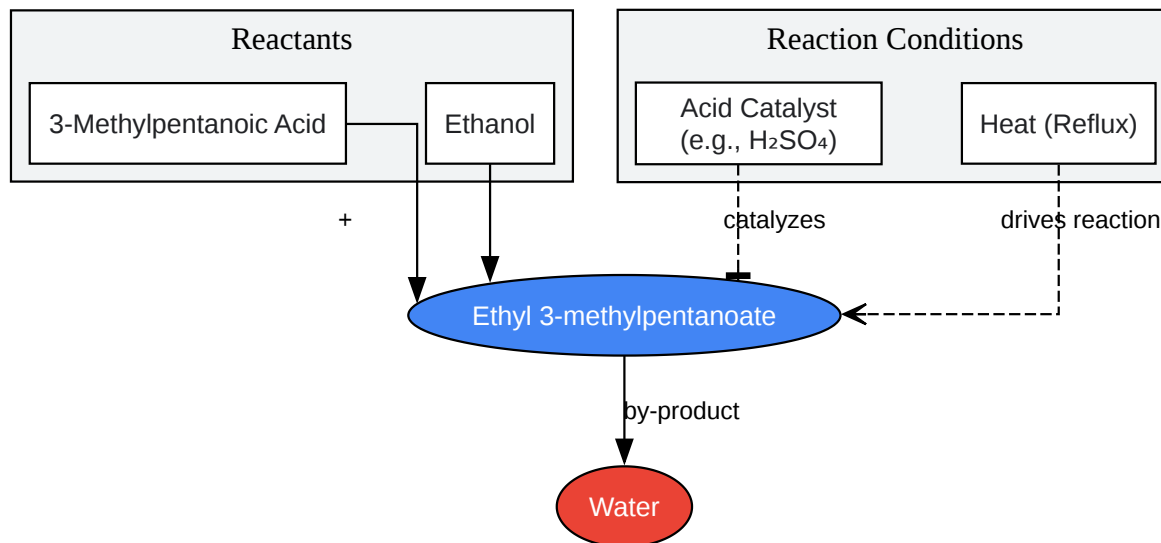
The quantitative physicochemical data for **Ethyl 3-methylpentanoate** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₆ O ₂	[1][7]
Molecular Weight	144.21 g/mol	[7]
Density	0.862 - 0.872 g/cm ³ @ 25°C	[2]
Boiling Point	155 - 159 °C	[2][5]
Flash Point	45 °C (113 °F)	[2]
Refractive Index	1.403 - 1.413 @ 20°C	[2]
Water Solubility	Insoluble	[6]
Appearance	Colorless to almost colorless clear liquid	[1][5]
CAS Number	5870-68-8	[3]

Synthesis of Ethyl 3-methylpentanoate

Ethyl 3-methylpentanoate is synthesized via the Fischer-Speier esterification of 3-methylpentanoic acid with ethanol in the presence of an acid catalyst.[1][8] This reversible reaction requires conditions that favor the formation of the ester, such as using an excess of one reactant or removing water as it is formed.[9][10]

The following diagram illustrates the logical workflow for the synthesis of **Ethyl 3-methylpentanoate**.



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Caption: Synthesis of **Ethyl 3-methylpentanoate**.

This protocol describes a general laboratory procedure for the synthesis of **Ethyl 3-methylpentanoate**.

Materials and Reagents:

- 3-methylpentanoic acid
- Absolute ethanol (excess)
- Concentrated sulfuric acid (catalyst)
- Saturated sodium bicarbonate solution
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate or sodium sulfate
- Ethyl acetate

- Deionized water

Equipment:

- Round-bottom flask
- Reflux condenser
- Heating mantle
- Separatory funnel
- Beakers and Erlenmeyer flasks
- Rotary evaporator
- Distillation apparatus

Procedure:

- **Reaction Setup:** In a round-bottom flask, combine 3-methylpentanoic acid and an excess of absolute ethanol (typically 3-5 molar equivalents).
- **Catalyst Addition:** Slowly and cautiously add a catalytic amount of concentrated sulfuric acid to the mixture while stirring.
- **Reflux:** Attach a reflux condenser to the flask and heat the mixture to reflux using a heating mantle. The reaction is typically refluxed for 2-4 hours to drive the equilibrium towards the ester product.[\[11\]](#)
- **Work-up and Extraction:**
 - After cooling to room temperature, transfer the reaction mixture to a separatory funnel containing deionized water and ethyl acetate.
 - Wash the organic layer sequentially with a saturated solution of sodium bicarbonate to neutralize the acidic catalyst, followed by deionized water, and finally with brine.[\[11\]](#)

- Separate the organic layer and dry it over anhydrous magnesium sulfate or sodium sulfate.
- Purification:
 - Filter the drying agent and concentrate the organic phase using a rotary evaporator to remove the solvent and excess ethanol.
 - The crude ester can be further purified by fractional distillation under atmospheric or reduced pressure to obtain pure **Ethyl 3-methylpentanoate**.

Safety Precautions:

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Concentrated sulfuric acid is highly corrosive; handle with extreme care.
- Ethanol is flammable; keep away from ignition sources.[5]

Applications and Biological Relevance

Ethyl 3-methylpentanoate is primarily utilized as a flavor and fragrance agent in the food and cosmetic industries due to its pleasant fruity aroma.[2][6] It is employed as a flavor enhancer in various food products and as a fragrance component in personal care items.[6]

While not extensively studied for specific pharmacological activities, it is classified as a biochemical reagent that can be used as a biological material or organic compound for general life science research.[12] Its presence in natural sources like fruits and fermented beverages suggests a role in the characteristic aroma profiles of these products.[5][6]

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